

Safeguarding Your Research: A Guide to Handling N6-Carboxymethyl-ATP

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Compound of Interest

Compound Name: N6-Carboxymethyl-ATP

Cat. No.: B15548644

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For researchers and professionals in drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **N6-Carboxymethyl-ATP**, a crucial analog of adenosine triphosphate (ATP) used in various biochemical assays. Adherence to these procedures will help maintain a safe laboratory environment and ensure the integrity of your experiments.

Personal Protective Equipment (PPE)

When handling **N6-Carboxymethyl-ATP**, especially in its powdered form, proper personal protective equipment is the first line of defense against potential exposure. Although not classified as a hazardous substance, good laboratory practice dictates the use of standard PPE.^[1]

PPE Category	Item	Specification	Rationale
Eye/Face Protection	Safety Glasses or Goggles	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[2]	Protects against accidental splashes or dust getting into the eyes.
Skin Protection	Disposable Gloves	Nitrile or latex gloves.	Prevents direct skin contact with the chemical.
Body Protection	Laboratory Coat	Standard lab coat.	Protects clothing and skin from spills and contamination.
Respiratory Protection	Not generally required	Use in a well-ventilated area. A dust mask may be used for large quantities of powder.[2]	Under normal use conditions with small quantities, specific respiratory protection is not necessary.[2]

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintain the stability and purity of **N6-Carboxymethyl-ATP**.

Handling:

- Avoid Contact: Prevent contact with skin and eyes.[2]
- Minimize Dust: Avoid creating and inhaling dust.[2]
- Ventilation: Work in a well-ventilated area or under a chemical fume hood.
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[1]

Storage:

- Container: Keep the container tightly closed.[2]
- Environment: Store in a dry, cool, and well-ventilated place.[2]
- Incompatibilities: Keep away from strong oxidizing agents.[2]

Emergency Procedures: First Aid

In the event of accidental exposure, follow these first-aid measures:

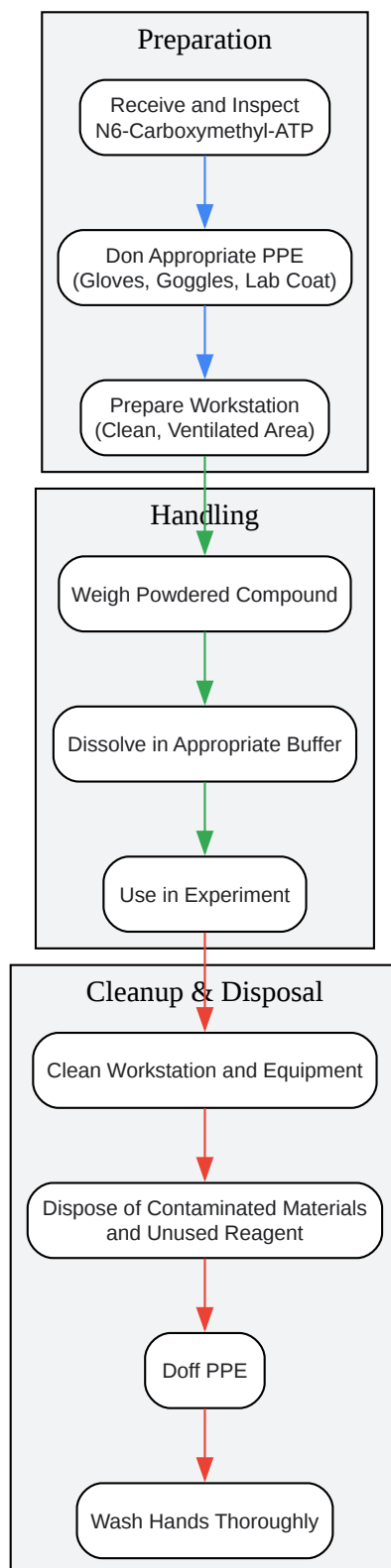
Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[1]
Skin Contact	Remove contaminated clothing immediately. Rinse the affected skin area with plenty of water. [1] If irritation occurs, seek medical advice.[3]
Eye Contact	Rinse cautiously with water for several minutes. [3] If wearing contact lenses, remove them if it is easy to do so. Continue rinsing.[3] If eye irritation persists, get medical advice/attention. [3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.[1]

Disposal Plan

Unused **N6-Carboxymethyl-ATP** and its containers should be disposed of in accordance with local, state, and federal regulations. As it is not classified as a hazardous substance, small quantities can typically be disposed of with regular laboratory waste, provided they are not mixed with hazardous materials. For larger quantities, consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Workflow: Safe Handling of N6-Carboxymethyl-ATP

The following diagram outlines the standard procedure for safely handling **N6-Carboxymethyl-ATP** from receipt to disposal.



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Safe Handling Workflow for N6-Carboxymethyl-ATP

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